

Safe Handling and Disposal of 4-CHLORO-1-BUTENE: A Procedural Guide

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Compound of Interest

Compound Name: 4-CHLORO-1-BUTENE

Cat. No.: B1662094

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This guide provides essential safety, handling, and disposal protocols for **4-CHLORO-1-BUTENE**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for minimizing exposure and ensuring a safe laboratory environment. **4-CHLORO-1-BUTENE** is a highly flammable liquid and vapor that is harmful if swallowed and may cause skin, eye, and respiratory irritation.^{[1][2][3][4]}

Quantitative Safety Data

The following table summarizes key quantitative safety and physical properties of **4-CHLORO-1-BUTENE**.

Property	Value	Source
Molecular Weight	90.55 g/mol	[4]
Boiling Point	171 - 187°F / 77 - 86°C	[4][5]
Density	0.886 g/cm ³ at 77°F / 25°C	[5]
Vapor Pressure	66.4 mm Hg	[6]
Melting Point	-189°F / -123°C	[5]
Flash Point	Data unavailable	[7]
Lower Explosive Limit (LEL)	1.5% (proxy: 1,4-Dichloro-2-butene)	[7]
Upper Explosive Limit (UEL)	4% (proxy: 1,4-Dichloro-2-butene)	[7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.[2] The following equipment must be worn when handling **4-CHLORO-1-BUTENE**.

Protection Category	Recommended PPE	Standards & Specifications
Eye and Face Protection	Tightly fitting safety goggles with side-shields. A face shield is required when there is a splash hazard.	Must conform to EN 166 (EU) or be NIOSH (US) approved. [2]
Skin and Body Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber are recommended).[2] Flame-retardant, anti-static lab coat or impervious clothing.[2] [5]	Gloves must be inspected prior to use.[2]
Respiratory Protection	Required when vapors or aerosols are generated.[5] Work should be conducted in a well-ventilated area or chemical fume hood.	Use NIOSH-approved respirators.[2]

Operational Plan: From Receipt to Disposal

This section provides a step-by-step protocol for the safe handling of **4-CHLORO-1-BUTENE**.

Preparation and Engineering Controls

- Ventilation: Always handle **4-CHLORO-1-BUTENE** inside a certified chemical fume hood to prevent the accumulation of flammable and harmful vapors.[4]
- Ignition Sources: Ensure the work area is free of heat, sparks, open flames, and hot surfaces.[3][4] Use only explosion-proof electrical and lighting equipment.[4]
- Static Discharge: Ground and bond all containers and receiving equipment to prevent static electricity discharge, which can ignite vapors.[3][8]
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and have been recently tested.[2]

- Tools: Use only non-sparking tools for all operations, including opening containers and transferring liquid.[4]

Handling and Use Protocol

- Don PPE: Before entering the work area, put on all required PPE as specified in the table above.
- Chemical Transfer: When transferring the chemical, do so slowly to minimize splashing.
- Container Management: Keep the container tightly closed when not in use.[3] Store in a cool, well-ventilated place away from incompatible materials like strong oxidizing agents.[3][8]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[3][9] Wash hands, face, and any exposed skin thoroughly after handling.[1][8]

Emergency Procedures

- Minor Spill Response:
 - Evacuate non-essential personnel and eliminate all ignition sources.[8]
 - Wearing full PPE, contain the spill.
 - Absorb the spilled material with an inert, non-combustible substance like vermiculite, sand, or a commercial sorbent.[2][8]
 - Using non-sparking tools, collect the absorbed material and place it into a designated, leak-proof, and clearly labeled hazardous waste container.[2][7]
 - Clean the affected area thoroughly.
- First Aid:
 - If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth with water. Do NOT induce vomiting, as there is a risk of aspiration into the lungs.[3][5]

- If on Skin or Hair: Take off immediately all contaminated clothing.[3][5] Rinse the affected area with plenty of water and soap.[3][7]
- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3]
- If in Eyes: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[8] Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][8]

Disposal Plan

Proper disposal is a critical final step in the safe handling of **4-CHLORO-1-BUTENE**.

- Waste Segregation: All materials contaminated with the chemical, including used PPE, absorbent materials from spills, and empty containers, must be treated as hazardous waste.[2]
- Waste Collection: Collect all contaminated materials in a designated, leak-proof, and clearly labeled hazardous waste container.[2] Do not mix with other waste streams.[5] Uncleaned containers should be handled with the same precautions as the product itself.[5]
- Final Disposal: The disposal of this chemical waste must be conducted through a licensed and approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[8]

Handling and Disposal Workflow



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Caption: Workflow for handling and disposal of **4-CHLORO-1-BUTENE**.

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- To cite this document: BenchChem. [Safe Handling and Disposal of 4-CHLORO-1-BUTENE: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662094#personal-protective-equipment-for-handling-4-chloro-1-butene]

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